

Platyphyllonol Analytical Standards: A Comprehensive Guide for Researchers

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Compound of Interest

Compound Name: *Platyphyllonol*

Cat. No.: *B143550*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **platyphyllonol** analytical standards. It is designed to assist researchers in the accurate quantification and analysis of this diarylheptanoid, as well as to provide insights into its potential biological activities and mechanisms of action.

Sourcing Platyphyllonol Analytical Standards

Platyphyllonol analytical standards are crucial for the accurate identification and quantification of this compound in various matrices. Several suppliers offer **platyphyllonol**, though it is important to distinguish between **platyphyllonol** and its glycoside derivatives. Researchers should carefully verify the CAS number and chemical structure provided by the supplier to ensure they are purchasing the correct compound for their studies.

Table 1: Suppliers of **Platyphyllonol** and Related Compounds

Supplier	Product Name	CAS Number	Purity	Notes
NatureStandard	Platyphyllonol	41137-85-3	≥98% (HPLC)	
BioCrick	Platyphyllonol 5-O-β-D-xylopyranoside	288141-04-8	>98% (HPLC)	A glycoside of platyphyllonol.
TargetMol	Platyphyllonol 5-O-β-D-xylopyranoside	288141-04-8	Not specified	A glycoside of platyphyllonol.
Tebubio	Platyphyllonol 5-O-β-D-xylopyranoside	288141-04-8	Not specified	A glycoside of platyphyllonol.

Analytical Protocols

Accurate and reproducible analytical methods are essential for the study of **platyphyllonol**. The following protocols are provided as a starting point for method development and can be optimized based on the specific instrumentation and matrix.

High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD)

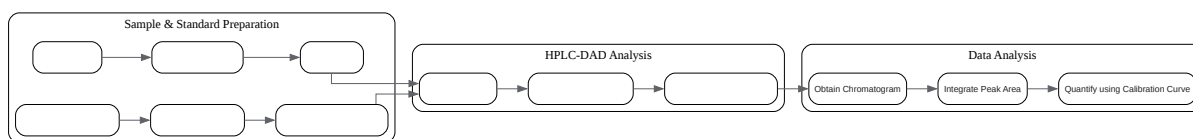
This method is suitable for the quantification of **platyphyllonol** in plant extracts and other biological samples.

Experimental Protocol:

- Instrumentation: A standard HPLC system equipped with a diode-array detector.
- Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μm particle size).
- Mobile Phase:
 - A: 0.1% Formic acid in water
 - B: Acetonitrile

- Gradient Elution:
 - 0-5 min: 10% B
 - 5-25 min: 10-60% B
 - 25-30 min: 60-10% B
 - 30-35 min: 10% B
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection Wavelength: 280 nm
- Injection Volume: 10 μ L
- Standard Preparation: Prepare a stock solution of **platyphyllonol** analytical standard in methanol (1 mg/mL). Create a series of calibration standards by diluting the stock solution with the initial mobile phase composition.
- Sample Preparation: Extract the sample with a suitable solvent (e.g., methanol or ethanol), filter through a 0.45 μ m syringe filter, and dilute with the initial mobile phase if necessary.

Workflow for HPLC-DAD Analysis of **Platyphyllonol**



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Caption: Workflow for the quantitative analysis of **platyphyllonol** using HPLC-DAD.

Liquid Chromatography-Mass Spectrometry (LC-MS)

For higher sensitivity and selectivity, especially in complex matrices, an LC-MS method is recommended.

Experimental Protocol:

- Instrumentation: A UHPLC system coupled to a triple quadrupole or high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).
- Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μ m particle size).
- Mobile Phase:
 - A: 0.1% Formic acid in water
 - B: 0.1% Formic acid in acetonitrile
- Gradient Elution:
 - 0-1 min: 5% B
 - 1-8 min: 5-95% B
 - 8-10 min: 95% B
 - 10-10.1 min: 95-5% B
 - 10.1-12 min: 5% B
- Flow Rate: 0.3 mL/min
- Column Temperature: 40°C
- Injection Volume: 2 μ L
- Mass Spectrometry Parameters:

- Ionization Mode: Electrospray Ionization (ESI), negative or positive mode (optimization required).
- Scan Mode: For quantitative analysis, use Multiple Reaction Monitoring (MRM) on a triple quadrupole instrument. For qualitative analysis and structural confirmation, use full scan and data-dependent MS/MS on a high-resolution instrument.
- MRM Transitions (for quantitative analysis): To be determined by infusing a standard solution of **platyphyllonol**. The precursor ion will be the $[M-H]^-$ or $[M+H]^+$ of **platyphyllonol**, and product ions will be characteristic fragments.
- Source Parameters: Optimize capillary voltage, source temperature, and gas flows for maximum signal intensity.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is a powerful tool for the structural elucidation and purity assessment of **platyphyllonol** analytical standards.

Experimental Protocol:

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated methanol (CD_3OD) or deuterated chloroform ($CDCl_3$).
- Sample Preparation: Dissolve an accurately weighed amount of the **platyphyllonol** standard in the deuterated solvent.
- Experiments:
 - 1H NMR: To determine the proton chemical shifts and coupling constants.
 - ^{13}C NMR: To determine the carbon chemical shifts.
 - 2D NMR (COSY, HSQC, HMBC): To aid in the complete assignment of proton and carbon signals and to confirm the structure.

- Quantitative NMR (qNMR): For purity assessment, an internal standard with a known purity (e.g., maleic acid) should be used. The purity of **platyphyllonol** can be calculated by comparing the integral of a specific **platyphyllonol** signal to the integral of the internal standard signal.

Biological Activity and Potential Signaling Pathways

Platyphyllonol belongs to the diarylheptanoid class of natural products, which are known to possess a wide range of biological activities, including anti-inflammatory, antioxidant, and anticancer effects.^{[1][2]} While specific studies on **platyphyllonol** are limited, research on structurally similar compounds and the broader class of polyphenols provides insights into its potential mechanisms of action.

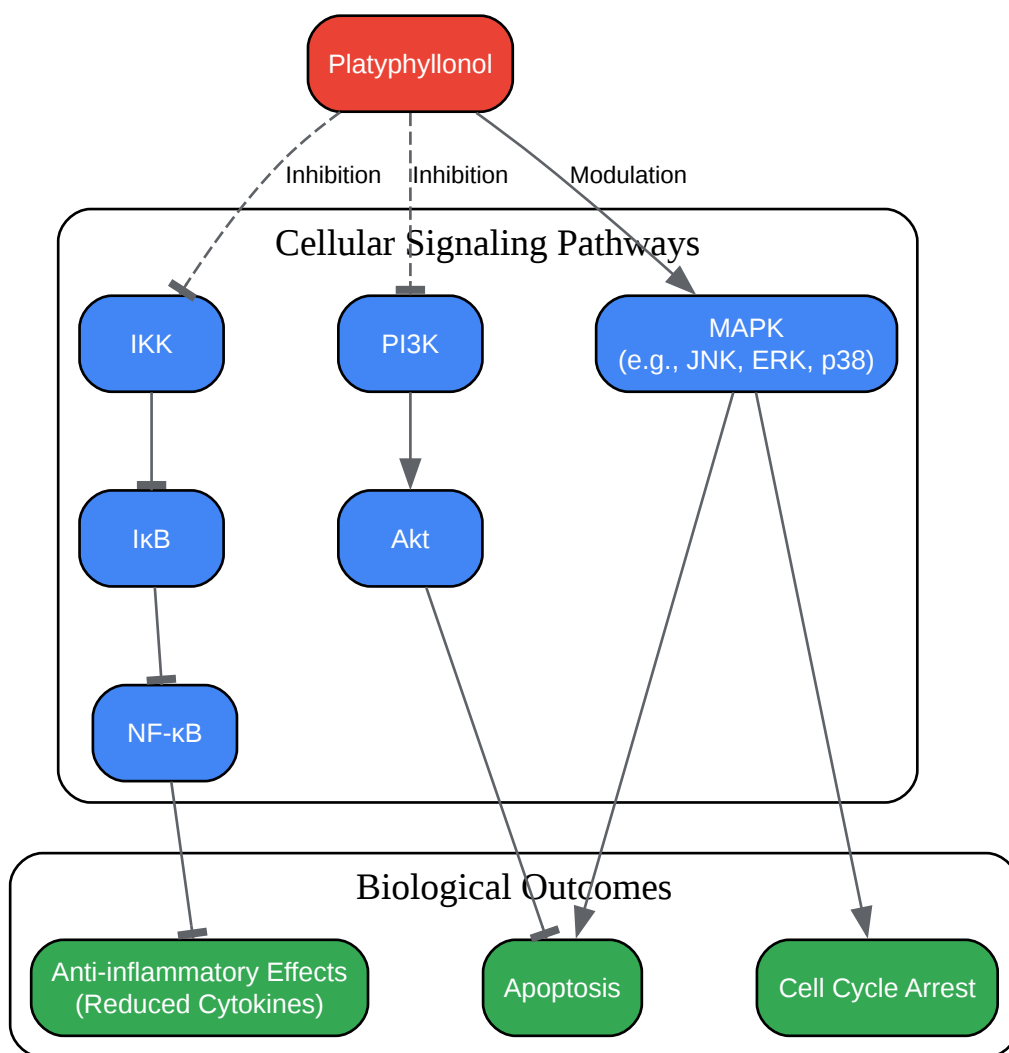
Potential Anti-Inflammatory and Anticancer Mechanisms

Many polyphenolic compounds exert their biological effects by modulating key cellular signaling pathways involved in inflammation and cancer.^{[3][4]} These pathways include:

- NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) Pathway: This pathway is a central regulator of inflammation. Many natural compounds inhibit the activation of NF- κ B, thereby reducing the expression of pro-inflammatory cytokines and enzymes.^[5]
- MAPK (Mitogen-Activated Protein Kinase) Pathway: The MAPK cascade is involved in cell proliferation, differentiation, and apoptosis. Dysregulation of this pathway is common in cancer. Some phytochemicals can modulate MAPK signaling, leading to cell cycle arrest and apoptosis in cancer cells.
- PI3K/Akt (Phosphatidylinositol 3-kinase/Protein Kinase B) Pathway: This is a crucial pathway for cell survival and proliferation. Inhibition of the PI3K/Akt pathway can induce apoptosis in cancer cells.

A study on platyphyllenone, a structurally related diarylheptanoid, demonstrated its ability to induce apoptosis and autophagy in oral cancer cells by modulating the AKT and JNK MAPK pathways. This suggests that **platyphyllonol** may have similar effects on these signaling cascades.

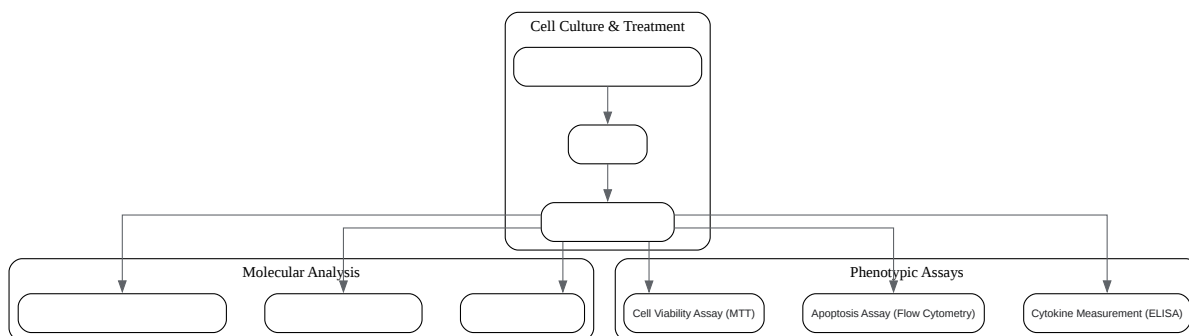
Proposed Signaling Pathway for **Platyphyllonol**'s Biological Activity



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Caption: Proposed mechanism of action for **platyphyllonol**, targeting key signaling pathways.

Experimental Workflow for Investigating **Platyphyllonol**'s Effect on Signaling Pathways



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Caption: Experimental workflow to elucidate the effects of **platyphyllonol** on cellular signaling.

By utilizing the provided protocols and considering the potential biological activities, researchers can effectively incorporate **platyphyllonol** analytical standards into their studies to advance the understanding of this promising natural compound.

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